

Chemical structure and IUPAC name of CAS 88829-82-7

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Compound of Interest

Compound Name: *Tert-butyl (8-aminooctyl)carbamate*

Cat. No.: B2937729

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Technical Overview of CAS 88829-82-7

COMPOUND IDENTIFICATION: *tert-butyl N-(8-aminooctyl)carbamate*

This document provides a concise technical summary of the chemical compound identified by the Chemical Abstracts Service (CAS) Registry Number 88829-82-7, intended for researchers and professionals in drug development and chemical synthesis.

Chemical Structure and Nomenclature

The compound with CAS number 88829-82-7 is an aliphatic diamine derivative where one of the amino groups is protected with a tert-butoxycarbonyl (Boc) group. This mono-protected structure makes it a valuable intermediate in organic synthesis.

- IUPAC Name: *tert-butyl N-(8-aminooctyl)carbamate*^[1]
- Common Synonyms: 1-Boc-1,8-diaminooctane, ***tert-butyl (8-aminooctyl)carbamate***^{[1][2]}

The structure consists of an eight-carbon straight alkyl chain (an octyl backbone). At one terminus of the chain is a primary amine (-NH₂). At the other terminus, a nitrogen atom is linked to a tert-butoxycarbonyl group, forming a carbamate. The Boc group serves as a protecting group, which can be removed under mild acidic conditions to reveal the free amine.^{[2][3]}

Physicochemical Properties

A summary of key quantitative data for this compound is presented below.

Property	Value	Source
CAS Registry Number	88829-82-7	[1] [2] [4]
Molecular Formula	C ₁₃ H ₂₈ N ₂ O ₂	[1] [4]
Molecular Weight	244.37 g/mol	[1] [4]
InChI Key	BEHVGNKIRNVBPF-UHFFFAOYSA-N	[2]
Canonical SMILES	CC(C) (C)OC(=O)NCCCCCCCCN	[1] [2]

Synthetic Utility and Applications

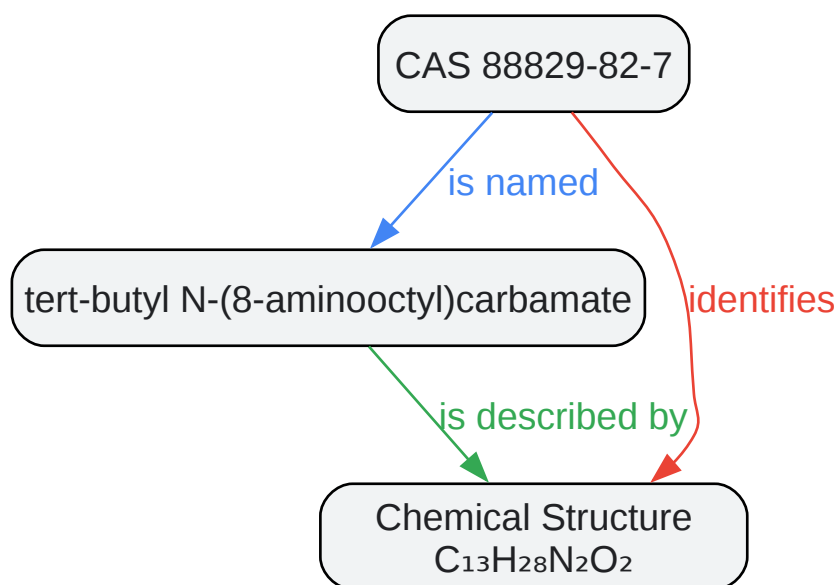
tert-butyl N-(8-aminooctyl)carbamate is primarily used as a linker or spacer in chemical synthesis.[\[2\]](#) Its bifunctional nature—a free primary amine at one end and a protected amine at the other—allows for sequential, controlled reactions. The eight-carbon aliphatic chain provides a flexible and hydrophobic spacer.

This compound is particularly common in the synthesis of:

- **PROTACs (Proteolysis Targeting Chimeras):** The molecule can serve as a component of the linker that connects a target-binding ligand to an E3 ligase-binding ligand.[\[3\]](#)
- **Peptides and Bioconjugates:** It can be used to introduce an aminoalkyl chain to other molecules.[\[2\]](#)
- **Modified Small Molecules:** It is used to add a functionalizable sidechain in drug discovery and medicinal chemistry projects.[\[2\]](#)

Visualization of Compound Identity

The logical relationship between the CAS registry number, the IUPAC name, and the structural formula is depicted in the diagram below.



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References

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- 2. medkoo.com [medkoo.com]
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